

# Spectral Properties of Xylenol Orange Tetrasodium Salt: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Xylenol orange tetrasodium salt, IND*

Cat. No.: *B1635214*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core spectral properties of Xylenol Orange tetrasodium salt. It is designed to be a valuable resource for researchers, scientists, and professionals in drug development who utilize this versatile dye in their work. This document details the dye's absorption and fluorescence characteristics, the influence of environmental factors such as pH, and its interaction with metal ions. Experimental protocols and quantitative data are presented to facilitate practical application and further research.

## Introduction to Xylenol Orange Tetrasodium Salt

Xylenol Orange tetrasodium salt is a water-soluble organic dye belonging to the triphenylmethane family.<sup>[1]</sup> Its chemical structure features multiple carboxylic acid groups, making it an excellent chelating agent for various metal ions.<sup>[2]</sup> This property, coupled with its distinct color changes, has led to its widespread use as a metal indicator in complexometric titrations and as a chromogenic reagent in spectrophotometric analysis.<sup>[2][3]</sup> Furthermore, its fluorescent properties have found applications in biochemical assays and cellular imaging.<sup>[1][3]</sup>

## Physicochemical Properties

A summary of the key physicochemical properties of Xylenol Orange tetrasodium salt is provided in the table below.

Property	Value	Reference
Chemical Formula	$C_{31}H_{28}N_2Na_4O_{13}S$	[4]
Molar Mass	760.58 g/mol	[4]
CAS Number	3618-43-7	[1]
Appearance	Red-brown to dark brown crystalline powder	[5]
Solubility	Soluble in water	[5]

## Spectral Properties

The spectral characteristics of Xylenol Orange tetrasodium salt are highly dependent on the chemical environment, particularly pH and the presence of metal ions.

## Absorption Spectra

In the absence of metal ions, the absorption spectrum of Xylenol Orange tetrasodium salt exhibits significant shifts with changes in pH. In acidic solutions (pH < 6.3), it typically appears yellow, while in basic solutions (pH > 6.3), it turns red.[5] Upon chelation with metal ions, a distinct color change to red or violet is observed, accompanied by a shift in the absorption maximum.[2]

The table below summarizes the absorption maxima ( $\lambda_{max}$ ) under various conditions.

Condition	$\lambda_{\text{max}}$ (nm)	Reference
0.1 M NaOH	575 - 580	[5]
0.1 M NaOH	582 - 585	[4][6]
Water (Soluble)	583	[7]
Fe <sup>3+</sup> complex	~585	[8]
Fe <sup>3+</sup> complex	560	[3]
Ga <sup>3+</sup> complex (pH 1.2-1.7)	530	[9]
Ga <sup>3+</sup> complex (pH 4.5-5.5)	502	[9]
Sr <sup>2+</sup> complex	570	[10]

## Molar Absorptivity

The molar absorptivity ( $\epsilon$ ), a measure of how strongly a chemical species absorbs light at a given wavelength, is a critical parameter for quantitative analysis. The molar absorptivity of Xylenol Orange is highly dependent on the specific metal complex formed.

Complex	Molar Absorptivity ( $\epsilon$ ) ( $M^{-1}cm^{-1}$ )	Wavelength (nm)	Reference
Ga <sup>3+</sup> (1:1 complex)	22,900	530	[9]
Ga <sup>3+</sup> (1:2 complex)	16,300	502	[9]
Fe <sup>3+</sup> -XO complex	20,100	560	[11]
Linoleic acid hydroperoxides-Fe <sup>3+</sup> -XO	172,540	556	[11]
Linolenic acid hydroperoxides-Fe <sup>3+</sup> -XO	93,060	556	[11]
Arachidonic acid hydroperoxides-Fe <sup>3+</sup> -XO	81,510	556	[11]

One source also provides a specific absorptivity value for the tetrasodium salt in 0.1 M NaOH as A 1%/1cm of 580 - 790 at the absorption maximum.[4]

## Fluorescence Spectra

Xylenol Orange is a fluorescent dye, and its emission properties are also influenced by its environment.[1] Recent studies have shown that it exhibits aggregation-induced emission (AIE), where its fluorescence is enhanced in aggregated states.[12]

Parameter	Wavelength (nm)	Reference
Excitation Maxima	440, 570	[1]
Emission Maximum	610	[1]

Quantum Yield: A specific fluorescence quantum yield value for Xylenol Orange tetrasodium salt is not readily available in published literature. For this information, it is recommended to contact the supplier directly.[13]

## Experimental Protocols

### Preparation of Xylenol Orange Stock Solution

A standard stock solution of Xylenol Orange tetrasodium salt can be prepared as follows:

- Weigh an appropriate amount of Xylenol Orange tetrasodium salt powder.
- Dissolve the powder in high-purity water (e.g., Milli-Q) or a suitable buffer. Gentle heating may be applied to aid dissolution.[\[14\]](#)
- Store the stock solution in a dark container at 4°C. The solution is typically stable for several weeks.

For specific applications, the solvent may vary. For instance, in the Ferrous Oxidation-Xylenol Orange (FOX) assay, the reagent is often prepared in methanol/water mixtures.

### Measurement of Absorption Spectra

Instrumentation: A standard UV-Visible spectrophotometer is used for absorbance measurements.

Procedure:

- Prepare a series of dilutions of the Xylenol Orange solution in the desired solvent or buffer.
- For metal complex studies, add a known concentration of the metal ion solution to the Xylenol Orange solution and allow sufficient time for complex formation.[\[8\]](#)
- Use the same solvent or buffer as a blank reference.
- Record the absorption spectrum over the desired wavelength range (e.g., 350-700 nm).[\[14\]](#)
- The absorption maximum ( $\lambda_{\text{max}}$ ) is determined from the resulting spectrum.

### Measurement of Fluorescence Spectra

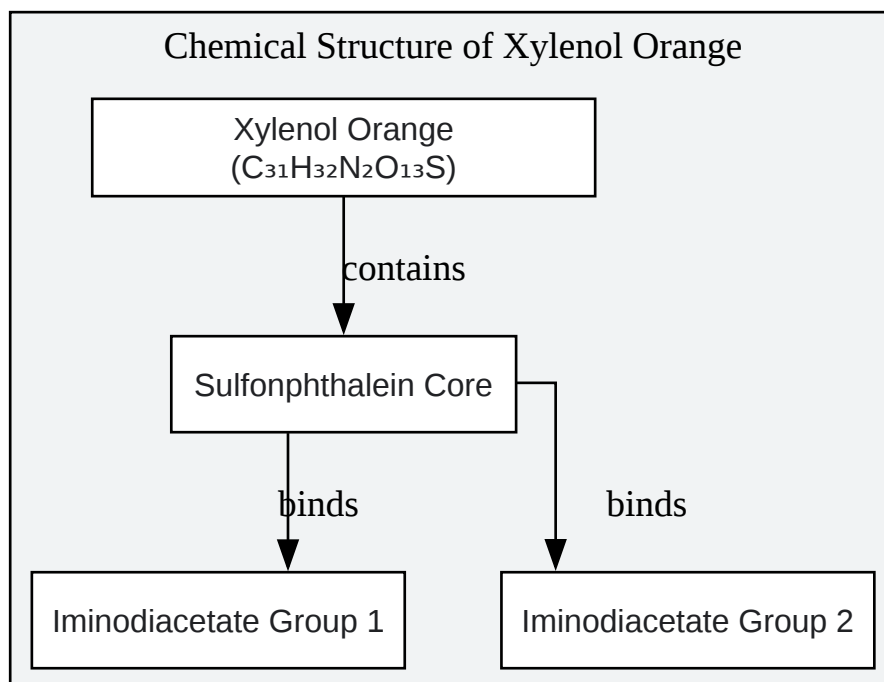
Instrumentation: A spectrofluorometer is required for fluorescence measurements.

#### Procedure:

- Prepare the Xylenol Orange solution in a fluorescence-free solvent.
- Transfer the solution to a quartz cuvette.
- Set the excitation wavelength (e.g., 440 nm or 570 nm) and scan the emission spectrum over the desired range to determine the emission maximum.
- Alternatively, set the emission wavelength (e.g., 610 nm) and scan the excitation spectrum to determine the optimal excitation wavelength.

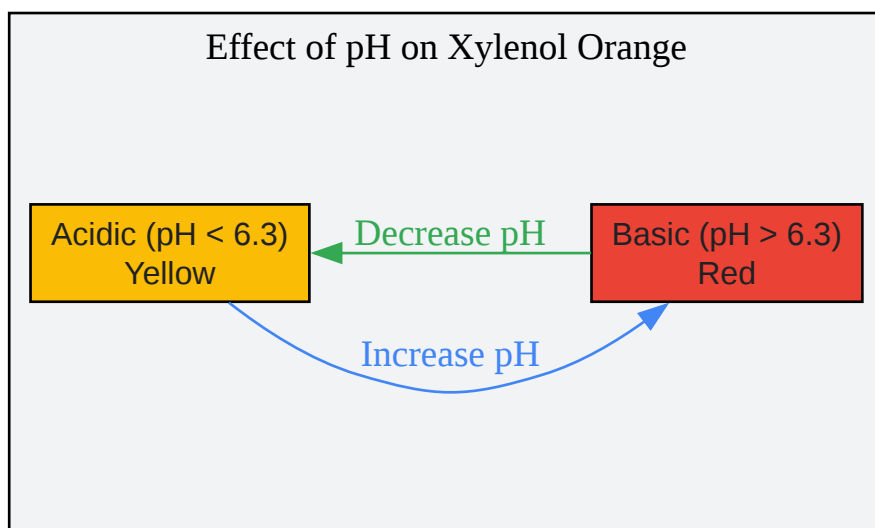
## Visualizations

The following diagrams illustrate the chemical structure and key spectral-related processes of Xylenol Orange.



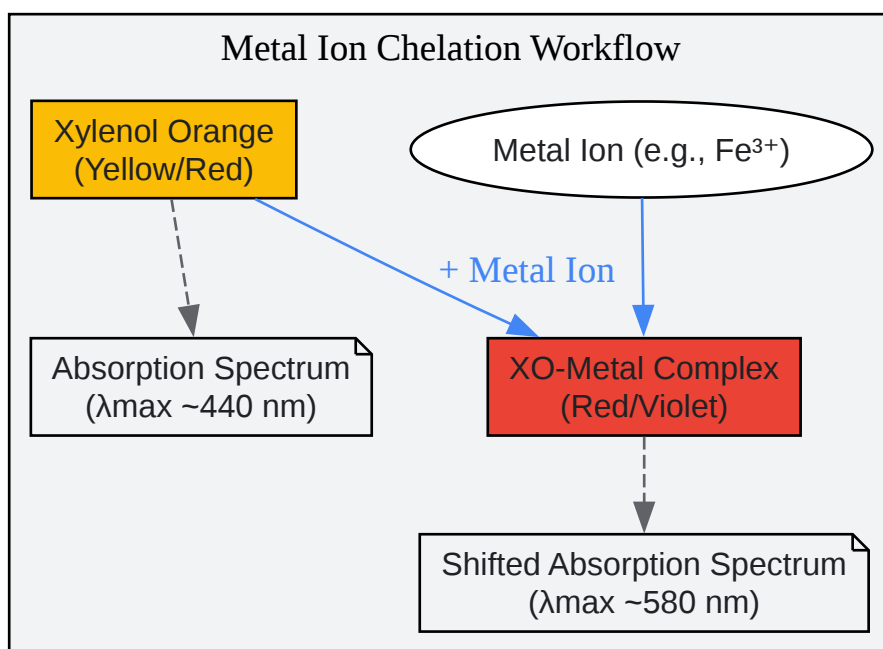
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Caption: Chemical Structure of Xylenol Orange.



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Caption: pH-dependent color change of Xylenol Orange.



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Caption: Metal ion chelation and its effect on the absorption spectrum.

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## References

- 1. Xylenol orange - Wikipedia [en.wikipedia.org]
- 2. Xylenol Orange Indicator 0.1% [rmreagents.com]
- 3. gspchem.com [gspchem.com]
- 4. merckmillipore.com [merckmillipore.com]
- 5. RXSOL | THINK CHEMICALS | THINK RXMARINE [rxmarine.com]
- 6. Xylenol orange, tetrasodium salt, indicator for metal titration, ACS - Scharlab [scharlab.com]
- 7. Absorption [Xylenol Orange] | AAT Bioquest [aatbio.com]
- 8. par.nsf.gov [par.nsf.gov]
- 9. academic.oup.com [academic.oup.com]
- 10. jcsp.org.pk [jcsp.org.pk]
- 11. researchgate.net [researchgate.net]
- 12. Colorimetric Xylenol Orange: A Long-Buried Aggregation-Induced Emission Dye and Restricted Rotation for Dual-Mode Sensing of pH and Metal Ions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Quantum Yield [Xylenol Orange] | AAT Bioquest [aatbio.com]
- 14. asianpubs.org [asianpubs.org]
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